

bimiralisib handling solubility DMSO stock solutions

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Compound Focus: Bimiralisib

CAS No.: 1225037-39-7

Cat. No.: S002180

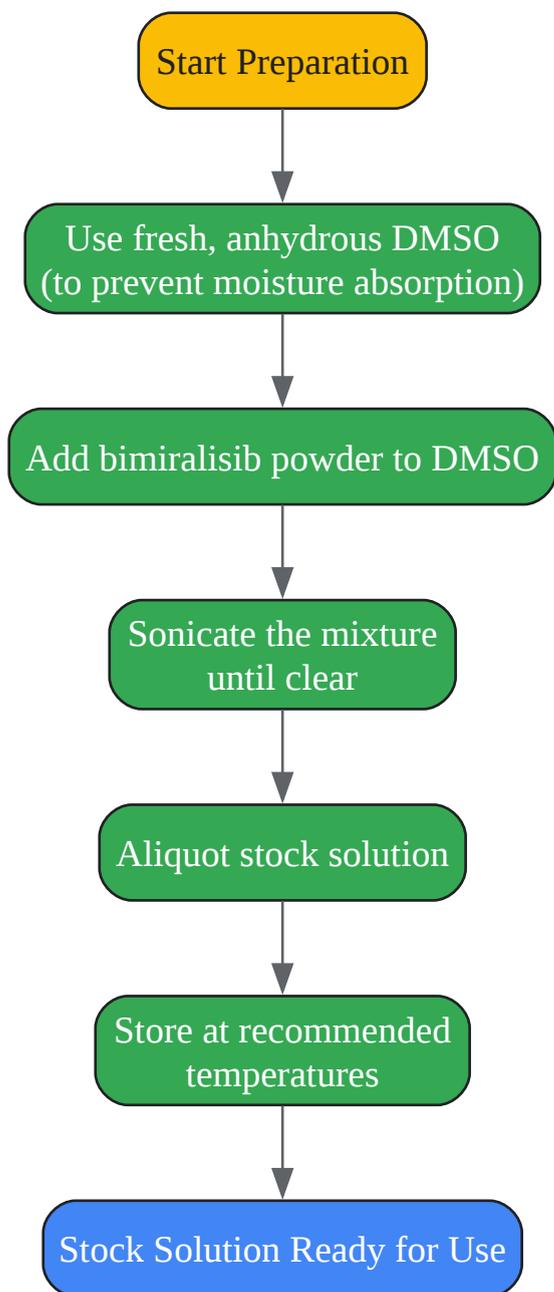
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Solubility and Stock Solution Preparation

The consensus from multiple suppliers indicates that **bimiralisib** is readily soluble in DMSO. The table below summarizes the quantitative data for preparing your stock solutions.

Solvent	Concentration	Molarity	Additional Notes
DMSO	5 mg/mL [1]	12.15 mM [1]	Sonication is recommended [1].
DMSO	6 mg/mL [2]	14.58 mM [2]	Moisture-absorbing DMSO reduces solubility; use fresh DMSO [2].
DMSO	≥ 50 mg/mL [3]	≥ 121.54 mM [3]	Hygroscopic DMSO significantly impacts solubility [3].

To ensure success when preparing your stock solution, follow this workflow:



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Frequently Asked Questions

- **What is the best way to store stock solutions?** For long-term stability, store your aliquots at **-20°C or -80°C** [1] [3]. The powder should also be stored at **-20°C** [2] [3].

- **Why is my **bimiralisib** precipitating out of solution?** Precipitation is most commonly caused by **moisture absorption** [2]. Always use fresh, high-quality, anhydrous DMSO. When thawing frozen aliquots, allow them to warm to room temperature gently and vortex them briefly before use.
- **Can I use solvents other than DMSO?** **Bimiralisib** is reported to be **insoluble in water and ethanol** [2]. For *in vivo* studies, specific formulations using solvents like PEG300 and Tween 80 in saline are described in the literature [2] [1].
- **What safety precautions should I take?** Remember that **bimiralisib is for research use only and not for human consumption** [4] [1]. Always refer to the Safety Data Sheet (SDS) provided by your chemical supplier and wear appropriate personal protective equipment (PPE) when handling the compound.

Troubleshooting Common Problems

- **Low Solubility:** If you have difficulty dissolving the powder, ensure you are using **fresh DMSO** and **sonicate** the mixture as recommended [1]. Do not exceed the documented solubility limits.
- **Variable Concentrations:** The differing solubility values (e.g., 5 mg/mL vs. ≥ 50 mg/mL) likely reflect different batch purities or experimental conditions. For critical experiments, **start with a more conservative concentration** (e.g., 5-10 mg/mL) to ensure the compound remains in solution.

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References

1. | S6 Kinase | mTOR | PI3K | TargetMol Bimiralisib [targetmol.com]
2. Bimiralisib (PQR309) | PI3K inhibitor | Mechanism [selleckchem.com]
3. Bimiralisib (PQR309) | PI3K/mTOR Inhibitor [medchemexpress.com]
4. (PQR309) | PI3K/mTOR inhibitor Bimiralisib [invivochem.com]

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